

Application Notes & Protocols: 5-Hexyltetrahydrofuran-2-ol as a Versatile Chiral Building Block

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Compound of Interest

Compound Name: 2-Furanol, 5-hexyltetrahydro-

CAS No.: 79131-68-3

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Abstract: This document provides a detailed guide for researchers, chemists, and drug development professionals on the strategic application of 5-hexyltetrahydrofuran-2-ol as a chiral building block in modern organic synthesis. We delve into the molecule's inherent stereochemical and reactive properties, offering expert insights into its use. This guide presents detailed, validated protocols for key transformations and showcases its utility in the stereoselective synthesis of complex molecular targets.

Introduction: The Strategic Value of 5-Hexyltetrahydrofuran-2-ol

5-Hexyltetrahydrofuran-2-ol, a substituted tetrahydrofuran (THF), is a valuable chiral synthon in asymmetric synthesis. Its utility stems from the two stereocenters at the C2 and C5 positions, which provide a rigid scaffold to direct the formation of new stereocenters in target molecules. As a cyclic hemiacetal, or lactol, it possesses unique reactivity, existing in equilibrium with its open-chain form, 5-hydroxyundecan-2-one. This duality allows for a range of chemical

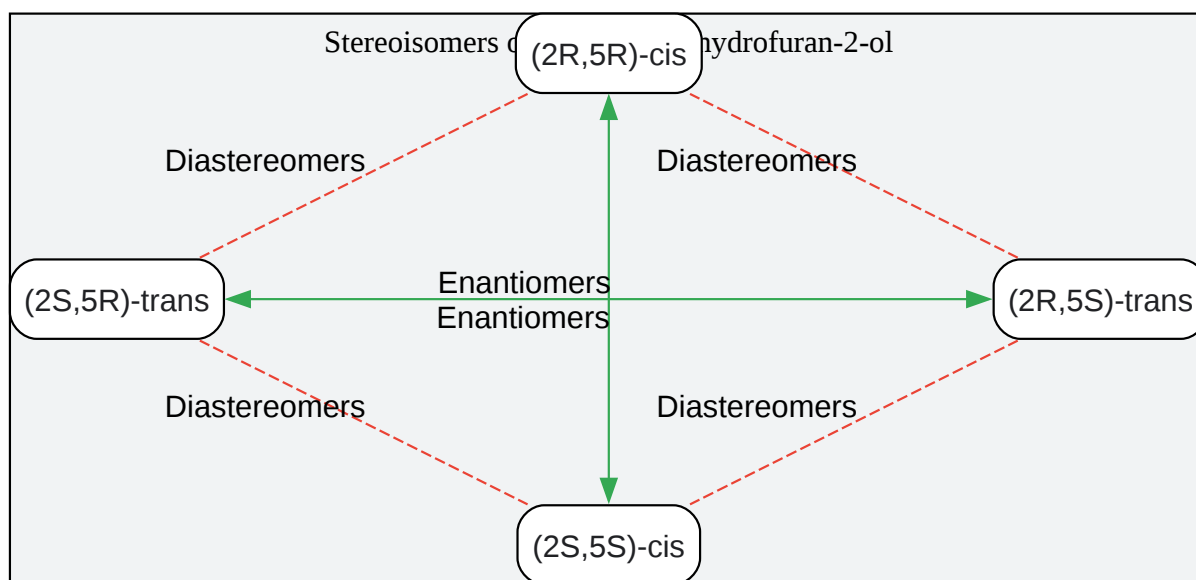
transformations at the anomeric C2 carbon, while the fixed stereocenter at C5, bearing the hexyl group, serves as a powerful stereo-directing element.

The substituted tetrahydrofuran motif is a common feature in a wide array of bioactive natural products, including polyether ionophores, lignans, and the vast family of Annonaceous acetogenins, which exhibit significant antitumor and pesticidal activities.[1] Consequently, mastering the use of building blocks like 5-hexyltetrahydrofuran-2-ol is critical for the efficient and stereocontrolled synthesis of these complex and medicinally relevant molecules.

Stereoisomers and Physicochemical Properties

The presence of two stereocenters gives rise to four possible stereoisomers. The relative stereochemistry between the C2 hydroxyl group and the C5 hexyl group dictates the molecule's three-dimensional shape and, consequently, its reactivity and the stereochemical outcome of its reactions.

Diagram 1: Stereoisomers of 5-Hexyltetrahydrofuran-2-ol



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Caption: The four stereoisomers of 5-hexyltetrahydrofuran-2-ol.

Property	Value
Molecular Formula	C ₁₀ H ₂₀ O ₂
Molecular Weight	172.26 g/mol
Appearance	Colorless to pale yellow oil
Key Feature	Chiral lactol (cyclic hemiacetal)
Primary Reactivity	Nucleophilic/electrophilic reactions at C2
Stereocontrol Element	C5 stereocenter

Core Reactivity & Mechanistic Considerations

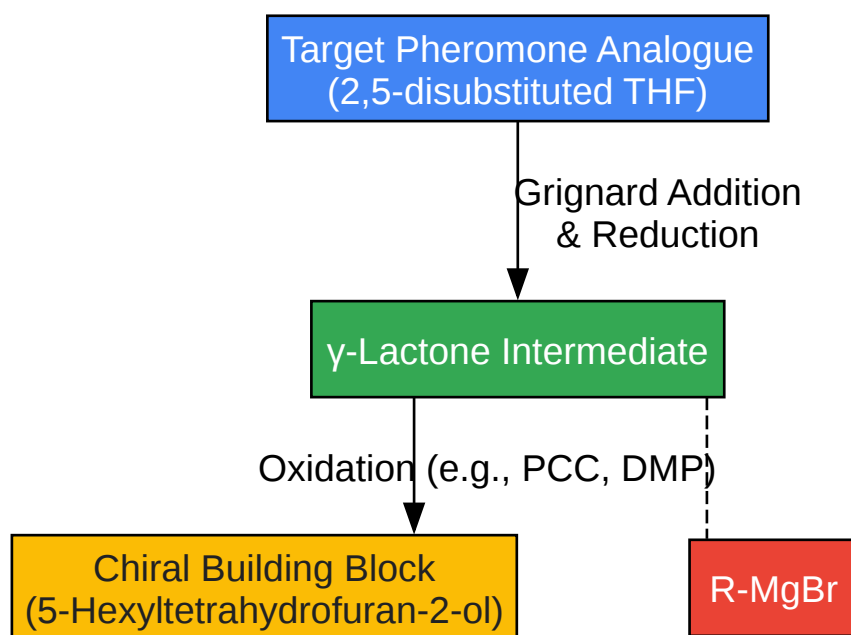
The synthetic utility of 5-hexyltetrahydrofuran-2-ol is centered on the reactivity of the lactol functionality.

- **Oxidation to Lactone:** The hemiacetal can be easily oxidized to the corresponding γ -lactone, 5-hexyldihydrofuran-2(3H)-one. This transformation is fundamental, as the lactone core is present in many natural products and serves as a versatile intermediate for further modifications.^[2]
- **Reductive Etherification:** Reaction with an alcohol under acidic conditions followed by reduction (typically with a silane) can stereoselectively form 2,5-disubstituted tetrahydrofuran ethers. The stereochemistry at C2 is controlled by the thermodynamic stability of the intermediate oxocarbenium ion, which is influenced by the C5 substituent.
- **Wittig and Related Olefinations:** The open-chain hydroxy ketone tautomer can undergo olefination reactions at the ketone carbonyl group. Subsequent acid-catalyzed cyclization of the resulting alcohol can regenerate the THF ring with a new, carbon-based substituent at the C2 position.
- **Nucleophilic Addition to the Oxocarbenium Ion:** In the presence of a Lewis acid, the lactol can form a highly reactive oxocarbenium ion. This electrophile can be trapped by a wide range of nucleophiles (organometallics, silyl enol ethers, allylsilanes), leading to the formation of a C-C bond at the C2 position with predictable stereocontrol, often favoring the trans product due to steric hindrance from the C5-hexyl group.

Application Protocol: Stereoselective Synthesis of a Pheromone Analogue

This section details a representative workflow for using a chiral lactol as a precursor for an insect pheromone component, showcasing the key transformations. The target is a simplified analogue demonstrating the core strategy.

Diagram 2: Retrosynthetic Strategy



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Caption: Retrosynthetic analysis for a pheromone analogue.

Part A: Oxidation of 5-Hexyltetrahydrofuran-2-ol to the Lactone

Principle: This protocol uses Pyridinium Chlorochromate (PCC), a mild oxidizing agent suitable for converting the lactol to the corresponding γ -lactone without over-oxidation. The causality for choosing PCC lies in its selectivity for alcohols in the presence of other functional groups and its operational simplicity.

Materials:

- (2S,5R)-5-Hexyltetrahydrofuran-2-ol (1.0 g, 5.8 mmol)
- Pyridinium Chlorochromate (PCC) (1.88 g, 8.7 mmol, 1.5 equiv)
- Silica gel (approx. 2 g)
- Anhydrous Dichloromethane (DCM) (30 mL)
- Diethyl ether

Protocol:

- To a flame-dried 100 mL round-bottom flask under an inert atmosphere (N₂ or Ar), add anhydrous DCM (30 mL).
- Add PCC (1.88 g) and silica gel (2 g) to the solvent. Stir the resulting slurry for 15 minutes at room temperature.
- Dissolve the (2S,5R)-5-Hexyltetrahydrofuran-2-ol (1.0 g) in 5 mL of anhydrous DCM.
- Add the lactol solution dropwise to the stirring PCC slurry.
- Monitor the reaction by Thin Layer Chromatography (TLC) (Typical eluent: 30% Ethyl Acetate in Hexanes). The reaction is typically complete within 2-4 hours.
- Upon completion, dilute the reaction mixture with 30 mL of diethyl ether and stir for an additional 15 minutes.
- Filter the mixture through a short plug of silica gel, washing thoroughly with diethyl ether (3 x 20 mL) to ensure all product is collected.
- Concentrate the filtrate under reduced pressure to yield the crude lactone.
- Purify the crude product by flash column chromatography (silica gel, gradient elution with ethyl acetate in hexanes) to afford the pure 5-hexyl-dihydrofuran-2(3H)-one.

Self-Validation:

- Expected Yield: 85-95%
- Characterization: The product should be characterized by ^1H NMR, ^{13}C NMR, and IR spectroscopy. The IR spectrum will show a characteristic strong carbonyl stretch around 1770 cm^{-1} . The disappearance of the hydroxyl peak from the starting material is a key indicator of reaction completion.

Part B: Grignard Addition to the Lactone

Principle: This step involves the nucleophilic addition of a Grignard reagent (e.g., methylmagnesium bromide) to the lactone's carbonyl group. This reaction opens the ring to form a keto-alcohol intermediate, which is not isolated but is immediately ready for the next step.

Materials:

- 5-Hexyl-dihydrofuran-2(3H)-one (from Part A, 0.85 g, 5.0 mmol)
- Methylmagnesium bromide (3.0 M in diethyl ether, 2.0 mL, 6.0 mmol, 1.2 equiv)
- Anhydrous Tetrahydrofuran (THF) (25 mL)
- Saturated aqueous ammonium chloride (NH_4Cl) solution

Protocol:

- In a flame-dried flask under an inert atmosphere, dissolve the lactone (0.85 g) in anhydrous THF (25 mL).
- Cool the solution to $0\text{ }^\circ\text{C}$ in an ice bath.
- Slowly add the methylmagnesium bromide solution dropwise via syringe over 10 minutes. A slight exotherm may be observed.
- After the addition is complete, allow the reaction to stir at $0\text{ }^\circ\text{C}$ for 1 hour.
- Monitor the reaction by TLC for the disappearance of the starting lactone.

- Carefully quench the reaction by the slow, dropwise addition of saturated aqueous NH_4Cl solution (15 mL) at 0 °C.
- Transfer the mixture to a separatory funnel and extract with ethyl acetate (3 x 25 mL).
- Combine the organic layers, wash with brine (20 mL), dry over anhydrous sodium sulfate (Na_2SO_4), filter, and concentrate under reduced pressure. The resulting crude keto-alcohol is typically used in the next step without further purification.

Experimental Workflow Visualization

Diagram 3: Synthesis Workflow



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Caption: Step-by-step workflow for the synthesis.

Safety and Handling

- 5-Hexyltetrahydrofuran-2-ol: Handle in a well-ventilated fume hood. Avoid contact with skin and eyes. Wear appropriate personal protective equipment (PPE), including safety glasses, lab coat, and gloves.
- PCC (Pyridinium Chlorochromate): PCC is a toxic and carcinogenic substance. Handle with extreme care in a fume hood. Avoid inhalation of dust.
- Grignard Reagents: Highly flammable and react violently with water. All glassware must be rigorously dried, and the reaction must be conducted under a dry, inert atmosphere.

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